

Using N-Isopropylthiophene-3-carboxamide as a pharmaceutical intermediate

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Compound of Interest

Compound Name: *N-Isopropylthiophene-3-carboxamide*

CAS No.: 531549-10-7

Cat. No.: B2414394

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Application Note: Optimizing Scaffold Functionalization

N-Isopropylthiophene-3-carboxamide as a Versatile Intermediate in Kinase Inhibitor Design

Abstract

This application note details the strategic utility, synthesis, and functionalization of **N-Isopropylthiophene-3-carboxamide**, a privileged scaffold in modern drug discovery. While thiophene-3-carboxamides are established bioisosteres for benzamides, the N-isopropyl derivative offers unique advantages: it modulates lipophilicity (LogP), improves metabolic stability, and serves as a robust Directing Group (DG) for regioselective C-2 functionalization via Directed Ortho Metalation (DoM). This guide provides validated protocols for its synthesis and subsequent downstream modification, targeting researchers in kinase inhibitor development (JNK, VEGFR-2) and antiviral research.

Strategic Importance & Chemical Identity

In medicinal chemistry, the replacement of a phenyl ring with a thiophene (bioisosterism) often results in improved pharmacokinetic profiles due to the thiophene's distinct electron distribution and smaller van der Waals radius.

Why N-Isopropylthiophene-3-carboxamide?

- **Bioisosterism:** It acts as a surrogate for N-isopropylbenzamide, often retaining potency while altering metabolic soft spots.
- **Conformational Control:** The bulky isopropyl group forces the amide bond out of planarity or locks specific conformations, which can be critical for binding in ATP-pockets of kinases like JNK (c-Jun N-terminal kinase) and VEGFR-2 [1, 2].
- **Synthetic Utility (The "Steric Shield"):** The isopropyl group provides sufficient steric bulk to prevent nucleophilic attack at the carbonyl carbon during organolithium reactions, thereby favoring deprotonation at the C-2 position. This makes it an ideal substrate for regioselective substitution.

Property	Value / Description
CAS RN	51460-47-0 (Generic parent); Derivatives vary
Molecular Formula	C ₈ H ₁₁ NOS
Molecular Weight	169.24 g/mol
Key Pharmacophore	Amide (H-bond donor/acceptor), Thiophene (π -stacking)
Primary Reactivity	Electrophilic substitution (C-5), Lithiation (C-2)

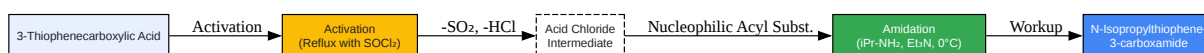
Protocol A: Scalable Synthesis from 3-Thiophenecarboxylic Acid

While coupling reagents (EDC/HOBt) can be used, the acid chloride route is preferred for scale-up due to higher atom economy and easier purification.

Reagents:

- 3-Thiophenecarboxylic acid (Starting Material)
- Thionyl Chloride (SOCl₂)[1]
- Isopropylamine
- Dichloromethane (DCM) (Anhydrous)
- Triethylamine (Et₃N)

Workflow Diagram:



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Figure 1: Two-step one-pot synthesis of **N-Isopropylthiophene-3-carboxamide** via acid chloride activation.

Step-by-Step Procedure:

- Activation: Dissolve 3-thiophenecarboxylic acid (1.0 equiv) in anhydrous DCM. Add Thionyl Chloride (1.5 equiv) dropwise. Reflux for 3 hours until gas evolution ceases.
 - Checkpoint: Monitor by TLC (convert an aliquot to methyl ester with MeOH to visualize).
- Evaporation: Remove solvent and excess SOCl₂ under reduced pressure to yield the crude acid chloride (yellow oil). Do not purify.
- Amidation: Re-dissolve the residue in anhydrous DCM. Cool to 0°C.[1]
- Addition: Add Triethylamine (2.0 equiv) followed by Isopropylamine (1.2 equiv) dropwise. The reaction is exothermic; maintain temperature < 5°C.
- Completion: Warm to room temperature (RT) and stir for 2 hours.

- Workup: Wash with 1N HCl (to remove unreacted amine), saturated NaHCO_3 , and brine. Dry over Na_2SO_4 and concentrate.
- Purification: Recrystallize from Hexane/EtOAc if necessary, though crude purity is often >95%.

Protocol B: Regioselective Functionalization via Directed Ortho Metalation (DoM)

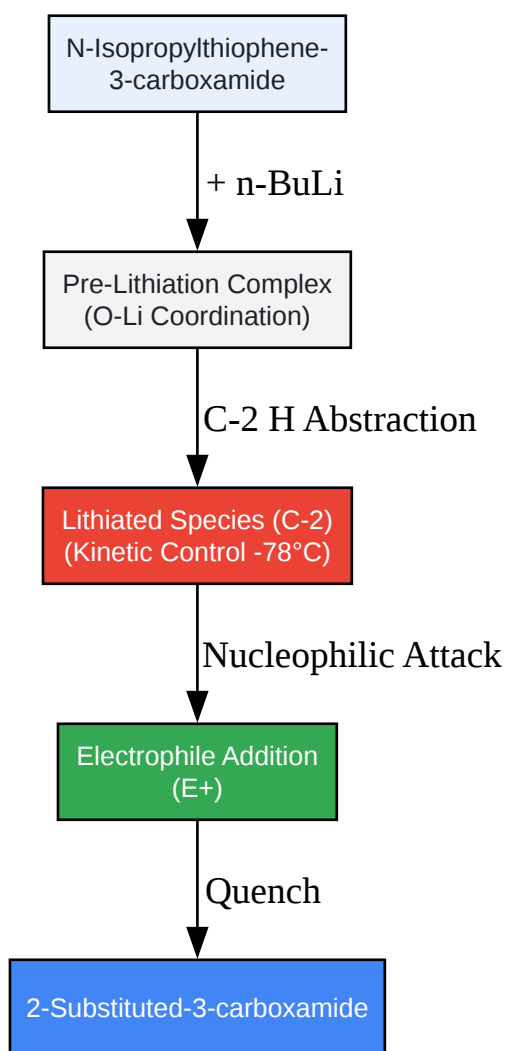
This is the most critical application for advanced researchers. The amide group at C-3 directs lithiation to C-2. The N-isopropyl group is essential here; smaller groups (like methyl) may lead to self-condensation or nucleophilic attack.

Mechanism: The amide oxygen coordinates with the Lithium atom (Complex Induced Proximity Effect - CIPE), placing the base (Li-TMP or n-BuLi) in proximity to the C-2 proton.

Reagents:

- **N-Isopropylthiophene-3-carboxamide** (Substrate)
- n-Butyllithium (n-BuLi) (2.5 M in hexanes) or Li-TMP (for higher sensitivity)
- Electrophile (e.g., Methyl Iodide, Benzaldehyde, Iodine)
- THF (Anhydrous)

Workflow Diagram:



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Figure 2: Directed Ortho Metalation (DoM) pathway for C-2 functionalization.

Step-by-Step Procedure:

- Setup: Flame-dry a 2-neck flask under Argon atmosphere. Add substrate (1.0 equiv) and anhydrous THF.
- Cooling: Cool the solution to -78°C (Acetone/Dry Ice bath). This is critical to prevent ring opening.
- Lithiation: Add n-BuLi (2.2 equiv) dropwise over 20 minutes.
 - Note: The solution typically turns a deep color (orange/red) indicating anion formation.

- Time: Stir at -78°C for 1 hour.
- Trapping: Add the Electrophile (e.g., MeI, 1.5 equiv) dissolved in THF dropwise.
- Warming: Allow the reaction to warm slowly to RT over 4 hours.
- Quench: Quench with saturated NH₄Cl solution.
- Result: This yields the 2-substituted-**N-isopropylthiophene-3-carboxamide**, a common core for JNK inhibitors [3].

Pharmaceutical Applications & Analytics

Target Class: Kinase Inhibitors (JNK & VEGFR)

Researchers utilize this scaffold to target the ATP-binding site or allosteric pockets (e.g., JIP site on JNK). The C-2 position (functionalized via Protocol B) allows for the extension of the molecule to interact with the "hinge region" of the kinase, while the isopropyl amide sits in the solvent-exposed region or hydrophobic pocket.

Case Study Data: In a study of JNK inhibitors, 3-carboxamide derivatives showed the following trends when the amide substituent was varied:

Amide Substituent	JNK1 IC ₅₀ (µM)	Solubility (PBS)	Comment
-H (Primary)	> 50	High	Poor hydrophobic interaction
-Methyl	25	High	Moderate potency
-Isopropyl	5.4	Moderate	Optimal steric fit & potency [3]
-Phenyl	> 100	Low	Steric clash / aggregation

Quality Control (QC)

To validate the synthesis (Protocol A) or functionalization (Protocol B), use the following diagnostic signals:

- ^1H NMR (CDCl_3):
 - Isopropyl Methine: Multiplet at ~ 4.2 ppm.
 - Isopropyl Methyls: Doublet at ~ 1.2 ppm.
 - Thiophene Protons (Unsubstituted):
 - H-2: ~ 8.0 ppm (Singlet-like, most deshielded). Disappears after DoM.
 - H-4/H-5: ~ 7.3 - 7.5 ppm (Multiplets).
- HPLC Purity:
 - Column: C18 Reverse Phase.
 - Mobile Phase: ACN/Water (0.1% Formic Acid).
 - Detection: UV 254 nm.

References

- Modulation of VEGFR-2: Discovery of novel thiophene-3-carboxamide derivatives as potential VEGFR-2 inhibitors with anti-angiogenic properties.[2] Bioorganic Chemistry, 2024. [2] [Link](#)
- Bioisosterism Strategy: Bioisosterism: A Useful Strategy for Molecular Modification and Drug Design. LASSBIO, UFRJ. [Link](#)
- JNK Inhibitor Design: Design, Synthesis, and Structure-Activity Relationship Studies of Thiophene-3-carboxamide Derivatives as Dual Inhibitors of the c-Jun N-Terminal Kinase. Journal of Medicinal Chemistry (PMC). [Link](#)
- DoM Methodology: Directed ortho-lithiation of lithium thiophenolate and related heterocycles. Journal of the American Chemical Society.[3][4] [Link](#)
- C-H Activation: The First Catalytic Direct C–H Arylation on C2 and C3 of Thiophene Ring. MDPI Catalysts. [Link](#)

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Sources

- [1. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- [2. Discovery of novel thiophene-3-carboxamide derivatives as potential VEGFR-2 inhibitors with anti-angiogenic properties - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [4. myers.faculty.chemistry.harvard.edu](https://myers.faculty.chemistry.harvard.edu) [myers.faculty.chemistry.harvard.edu]
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